

determining the optimal treatment duration with SJ000291942

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: SJ000291942

Cat. No.: B2752707

[Get Quote](#)

Technical Support Center: SJ000291942

Welcome to the technical support center for **SJ000291942**. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on the effective use of **SJ000291942** in your experiments, with a specific focus on determining the optimal treatment duration.

Frequently Asked Questions (FAQs)

Q1: What is **SJ000291942** and what is its mechanism of action?

A1: **SJ000291942** is a small molecule activator of the canonical Bone Morphogenetic Protein (BMP) signaling pathway.^{[1][2][3]} BMPs are a group of growth factors belonging to the transforming growth factor-beta (TGF- β) superfamily of proteins.^[1] The canonical BMP pathway is initiated by the binding of a BMP ligand to a complex of Type I and Type II serine/threonine kinase receptors on the cell surface.^[4] This leads to the phosphorylation and activation of the Type I receptor, which in turn phosphorylates the receptor-regulated SMADs (R-SMADs), specifically SMAD1, SMAD5, and SMAD8. These phosphorylated R-SMADs then form a complex with SMAD4, translocate to the nucleus, and regulate the transcription of target genes. **SJ000291942** activates this cascade, leading to the phosphorylation of SMAD1/5/8.

Q2: What are the known downstream effects of **SJ000291942**?

A2: In C33A-2D2 cells, **SJ000291942** has been shown to induce the phosphorylation of SMAD1/5/8, with maximal activation observed at 1 hour of treatment. It also leads to the phosphorylation of the Extracellular Signal-regulated protein Kinase (ERK1/2), indicating activation of the non-canonical MAPK pathway as well. In zebrafish embryos, treatment with **SJ000291942** results in ventralization, a phenotype consistent with increased BMP signaling activity.

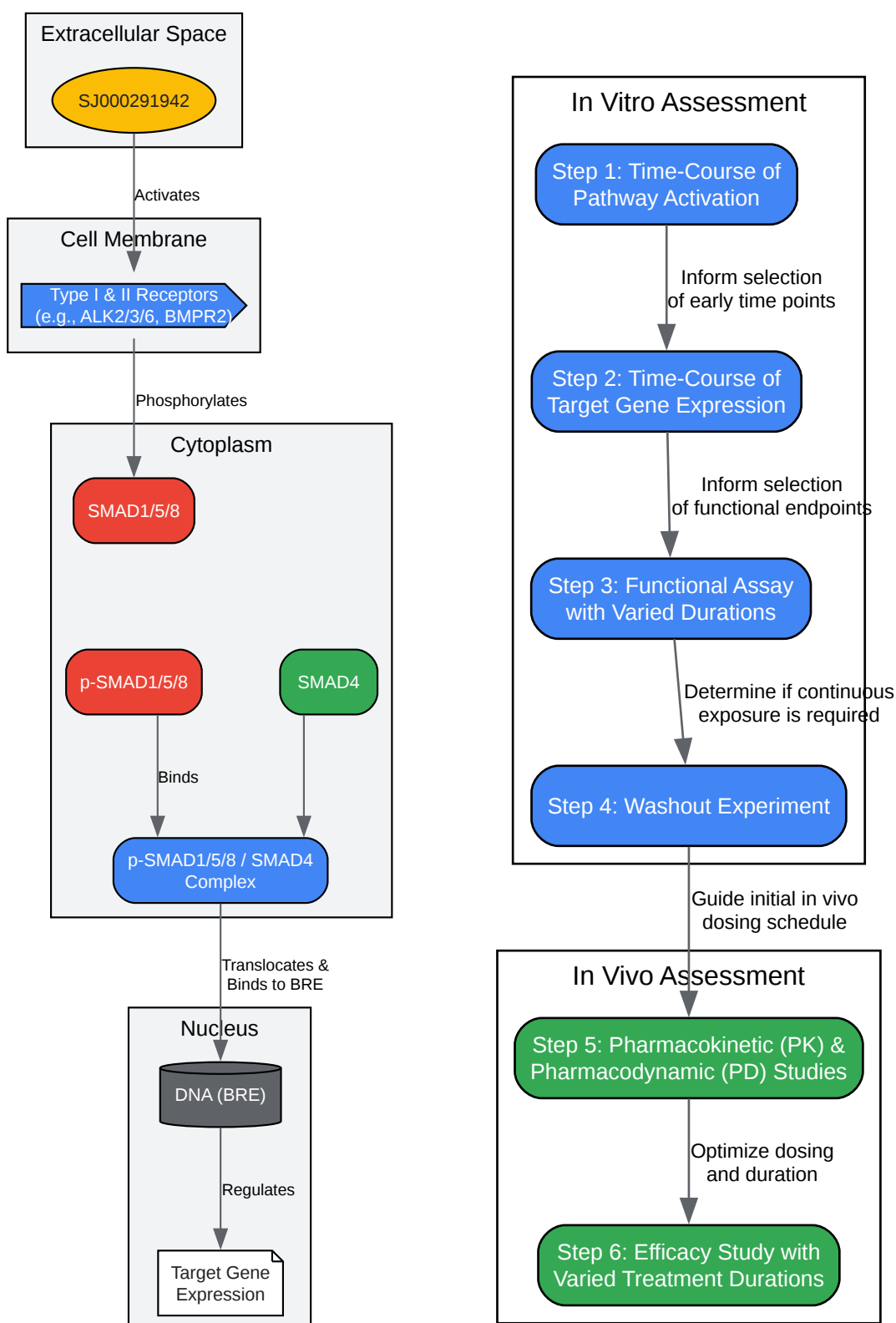
Q3: How should I store and handle **SJ000291942**?

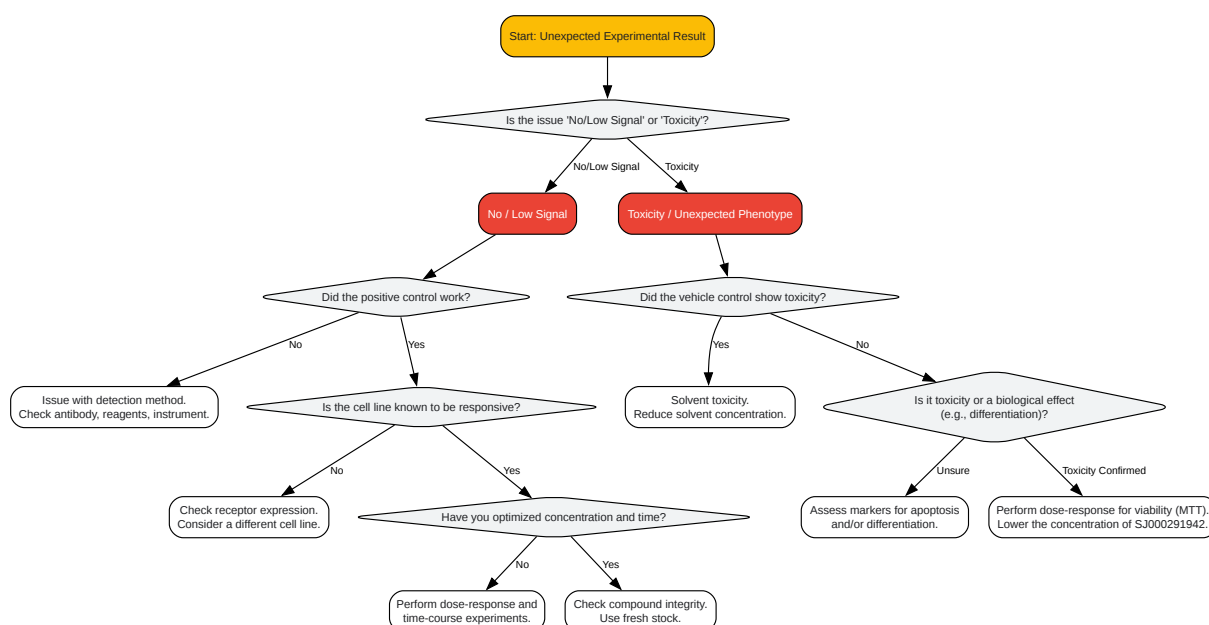
A3: For long-term storage, **SJ000291942** powder should be kept at -20°C for up to 3 years. Stock solutions in a solvent like DMSO can be stored at -80°C for up to one year. It is advisable to aliquot stock solutions to avoid repeated freeze-thaw cycles.

Q4: In which solvents is **SJ000291942** soluble?

A4: **SJ000291942** is soluble in DMSO at a concentration of 64 mg/mL (201.06 mM). It is also soluble in Ethanol at 12 mg/mL but is insoluble in water. For in vivo studies, formulations using carriers like CMC-Na or a combination of DMSO, PEG300, Tween-80, and saline have been suggested.

Signaling Pathway Diagram





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. SJ000291942 | TGF-beta/Smad | TargetMol [targetmol.com]
- 3. selleckchem.com [selleckchem.com]
- 4. Identification of Small Molecule Activators of BMP Signaling - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [determining the optimal treatment duration with SJ000291942]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2752707#determining-the-optimal-treatment-duration-with-sj000291942]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com